

# 3-Diethylaminophenol: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

Cat. No.: B049911

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **3-Diethylaminophenol**. The information is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and longevity of this compound in a laboratory setting. This guide summarizes key data, outlines experimental protocols for stability assessment, and provides visual representations of degradation pathways and experimental workflows.

## Core Stability and Storage Data

Proper handling and storage are crucial for maintaining the quality of **3-Diethylaminophenol**. The following tables summarize the known physical properties and stability information based on available safety data sheets and chemical literature.

## Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO	[1][2]
Molecular Weight	165.23 g/mol	[2]
Appearance	Grey, Grey-brown to rose or red solid, flakes, or granules	[1][3][4]
Melting Point	69 - 73 °C (156.2 - 163.4 °F)	[1][2]
Boiling Point	170 °C (338 °F) at 15 mmHg	[1]
Flash Point	141 °C (285.8 °F)	[1]
Solubility	Slightly soluble in water.	[1]
pKa	10.08 ± 0.10 (Predicted)	[3][5]

## Stability and Incompatibility Profile

Parameter	Description	Citations
Chemical Stability	Stable under normal temperatures and pressures. However, it is sensitive to air, heat, and light.[1][6]	[1][6]
Conditions to Avoid	- Excess heat - Exposure to air - Exposure to light - Exposure to moist air or water - Dust generation - Incompatible products	[1][7]
Incompatible Materials	- Strong oxidizing agents - Strong bases - Strong reducing agents (e.g., hydrides, nitrides, alkali metals, sulfides) - Isocyanates, halogenated organics, peroxides, epoxides, anhydrides, and acid halides	[1][3][7][8]
Hazardous Decomposition Products	- Nitrogen oxides (NO <sub>x</sub> ) - Carbon monoxide (CO) - Carbon dioxide (CO <sub>2</sub> ) - Irritating and toxic fumes and gases	[1][7]
Hazardous Polymerization	Has not been reported to occur.	[7]

## Recommended Storage Conditions

To ensure the long-term stability of **3-Diethylaminophenol**, the following storage conditions are recommended:

- Atmosphere: Store under an inert atmosphere, such as nitrogen or argon, to prevent oxidation due to air sensitivity.[1]

- Temperature: Keep in a cool, dry place.[9] Refrigeration is also recommended as a storage option.[3][5][10]
- Container: Keep the container tightly closed and sealed until ready for use.[9][11]
- Location: Store in a well-ventilated area away from incompatible substances.[12] Avoid storing on the floor or in areas with ignition sources.[11]
- Light: Protect from light.

## Experimental Protocols for Stability Assessment

The following are generalized experimental protocols that can be adapted to assess the stability of **3-Diethylaminophenol**. These are based on standard methodologies for forced degradation studies and analysis of phenolic compounds.

### Protocol 1: Forced Degradation Study

Objective: To investigate the degradation pathways of **3-Diethylaminophenol** under various stress conditions and to identify potential degradation products.

Methodology:

- Sample Preparation: Prepare a stock solution of **3-Diethylaminophenol** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).[13]
- Stress Conditions: Expose aliquots of the stock solution to the following conditions:
  - Acid Hydrolysis: Add 1N HCl and heat at 60°C for 24 hours.
  - Base Hydrolysis: Add 1N NaOH and heat at 60°C for 24 hours.
  - Oxidation: Add 3% hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) and keep at room temperature for 24 hours. [13]
  - Thermal Degradation: Heat the solid compound or a solution at a temperature below its melting point (e.g., 50-60°C) for up to 7 days in the dark.[13]

- Photostability: Expose a solution to a light source that provides both UV and visible light, as per ICH Q1B guidelines.[13]
- Sample Analysis:
  - At specified time points, withdraw samples from each stress condition.
  - Neutralize the acidic and basic samples before analysis.
  - Analyze all samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection.[14]
- Data Evaluation:
  - Determine the percentage of degradation of **3-Diethylaminophenol**.
  - Identify and characterize any significant degradation products using techniques like LC-MS.[14]
  - A degradation of 5-20% is generally considered suitable for revealing degradation pathways.[13]

## Protocol 2: Assay for Purity and Degradation Products by HPLC

Objective: To develop a stability-indicating HPLC method for the quantification of **3-Diethylaminophenol** and its degradation products.

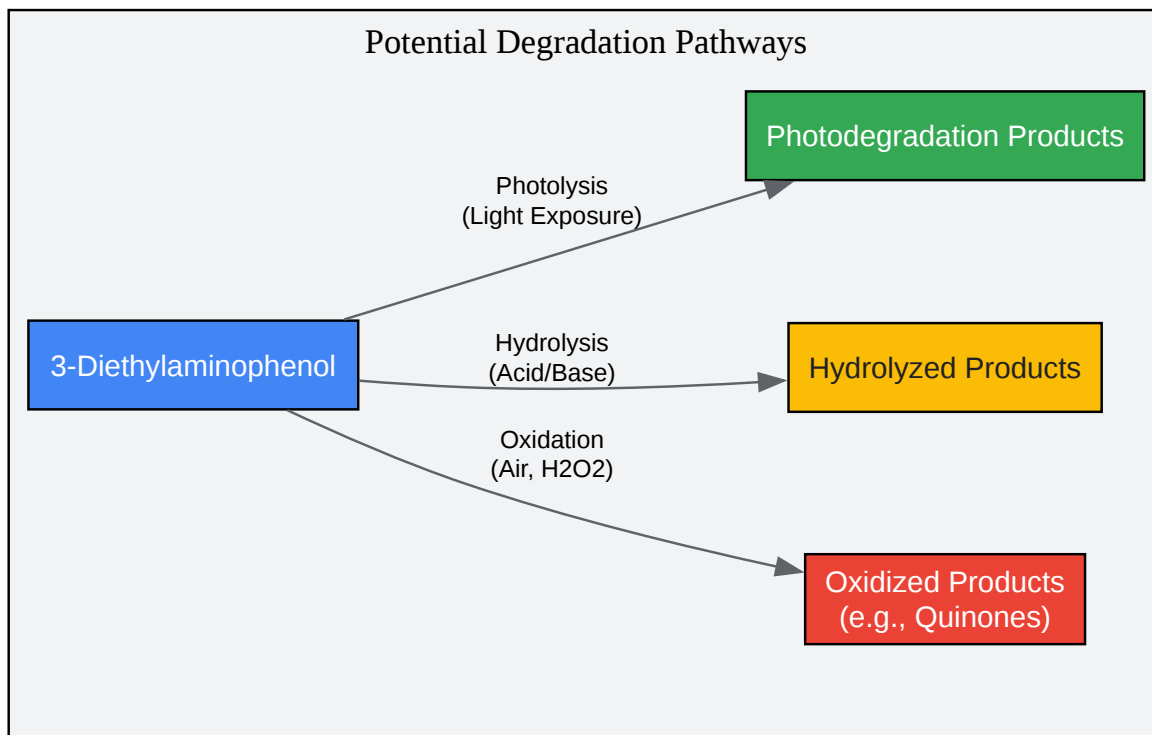
Methodology:

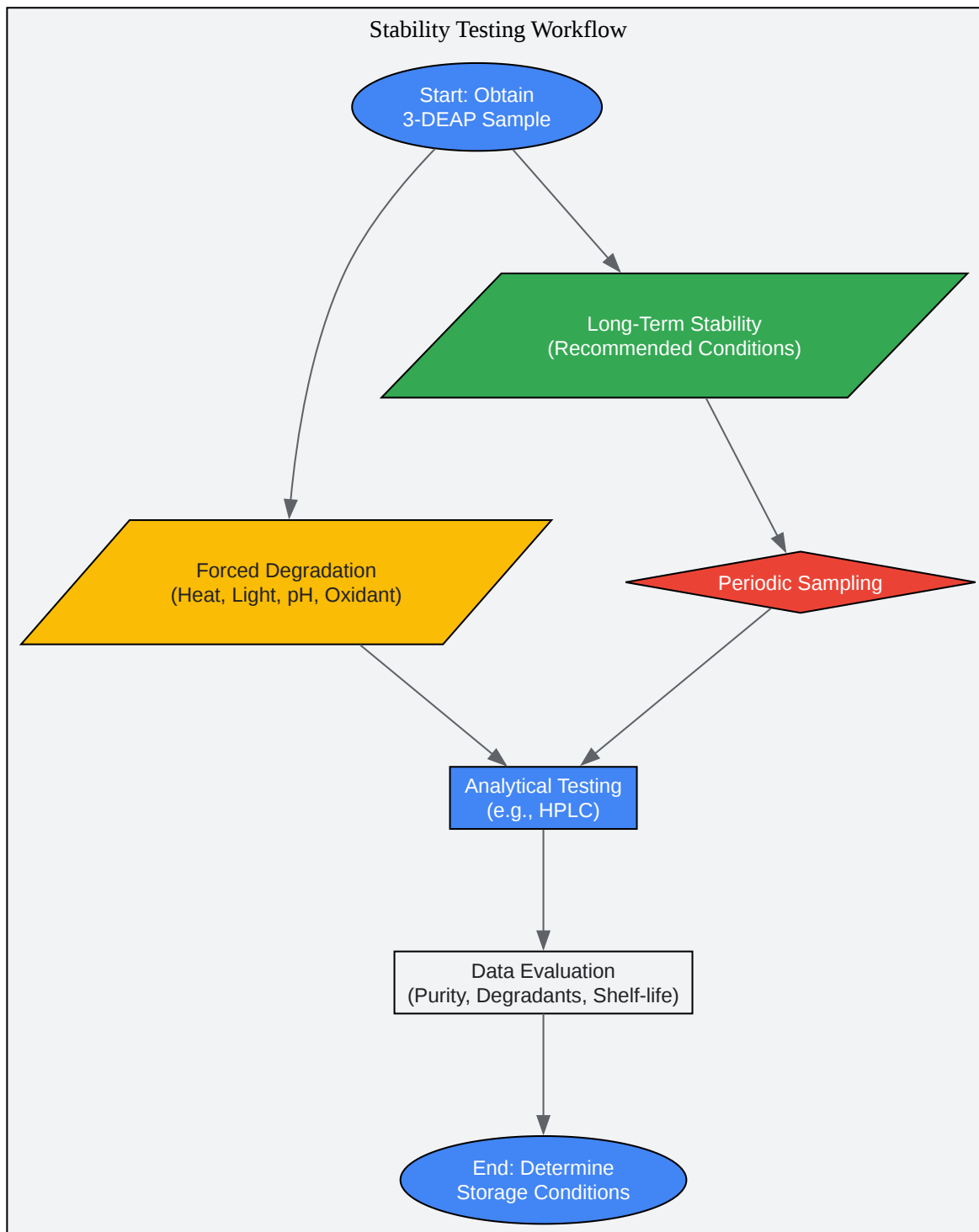
- Chromatographic System:
  - Column: A reverse-phase C18 column is typically suitable for the separation of phenolic compounds.
  - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength where **3-Diethylaminophenol** and its potential degradation products have significant absorbance (e.g., 218 nm for phenols).[10]
- Standard and Sample Preparation:
  - Prepare a standard solution of **3-Diethylaminophenol** of known concentration.
  - Prepare sample solutions from the forced degradation studies or from long-term stability samples.
- Method Validation: Validate the HPLC method according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.
- Quantification: Calculate the concentration of **3-Diethylaminophenol** and its degradation products in the samples by comparing their peak areas with that of the standard.

## Visualizing Pathways and Workflows

The following diagrams, created using the DOT language, illustrate the potential degradation pathways of **3-Diethylaminophenol** and a general workflow for its stability testing.





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